

2-Piperidinol building block for pharmaceutical synthesis

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Compound Focus: 2-Piperidinol

CAS No.: 45506-41-0

Cat. No.: S783025

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Application Overview and Market Context

Piperidine rings are among the most common heterocycles in FDA-approved medications and drug candidates [1]. They serve as fundamental scaffolds for designing molecules for various therapeutic areas.

- **Primary Applications:** The main application of these building blocks is in the **pharmaceutical industry**, where they are used to synthesize Active Pharmaceutical Ingredients (APIs) and during drug discovery research [2] [3] [4]. A significant emerging application is in the development of **novel antifungal agents**, with research demonstrating potent activity against clinically relevant *Candida* species [5] [6].
- **Market Growth:** The market for piperidine building blocks is expanding steadily, driven by ongoing drug discovery and a shift towards more three-dimensional molecular architectures in drug design [3] [7]. The table below summarizes key market data.

Market Aspect	Detail
Global Piperidine Building Blocks Market Size (2025)	US\$ 109 million (projected) [3]
Global Piperidine Building Blocks Market Size (2031)	US\$ 150 million (projected) [3]

Market Aspect	Detail
Projected Compound Annual Growth Rate (CAGR)	5.6% (2025-2031) [3]
US 2-Piperidinol Market Growth (2026-2033)	CAGR of 6.3% [8]
Key End-User Industries	Pharmaceuticals, Agrochemicals, Scientific Research [3] [4]

Synthesis and Application Protocols

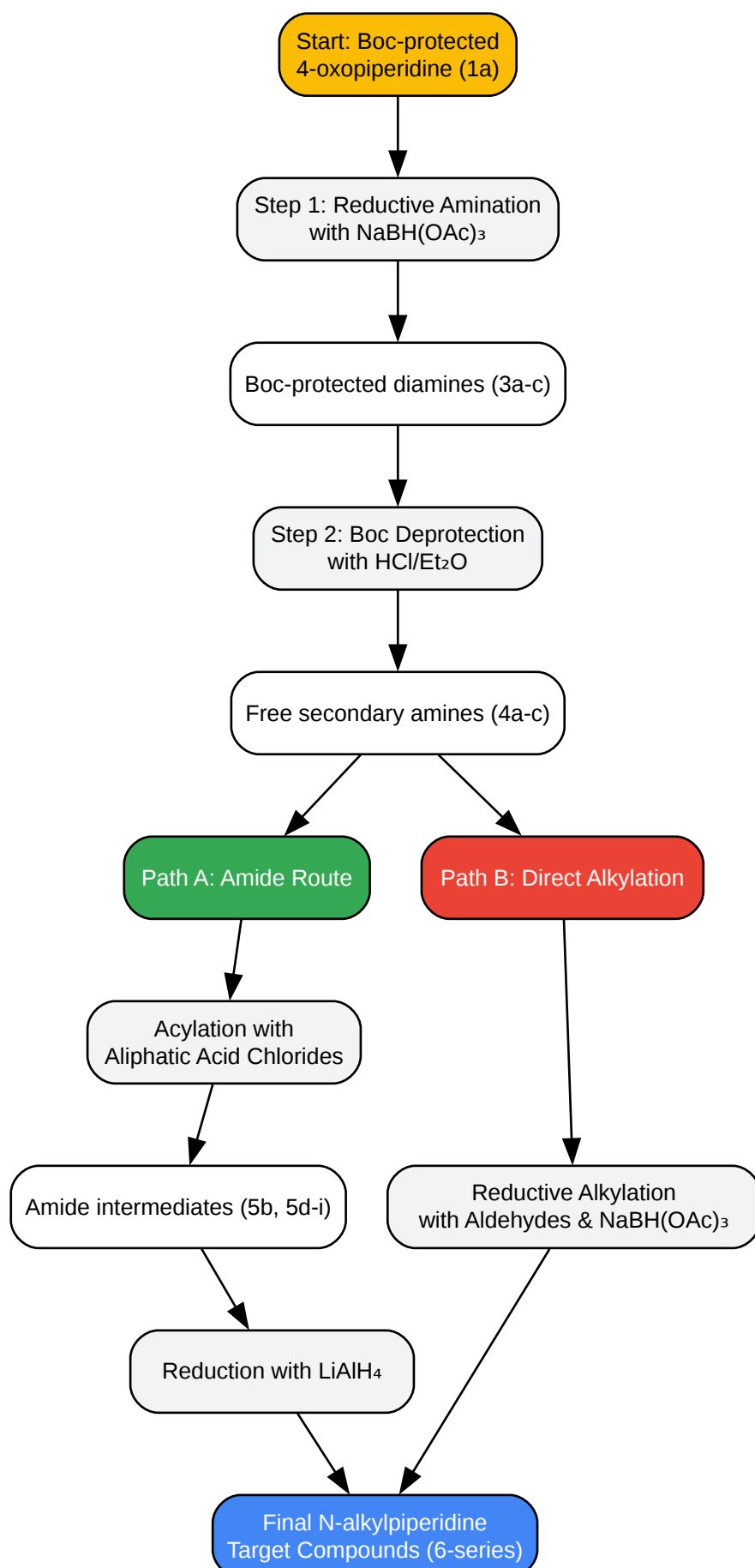
Here are detailed methodologies for the synthesis of piperidine derivatives and their incorporation into advanced drug delivery systems.

Protocol 1: Synthesis of N-Alkylpiperidine Antifungal Hybrid Molecules

This protocol, adapted from recent research, describes creating hybrid molecules with potent antifungal activity [5].

- **Primary Objective:** To synthesize a series of 2-(N-alkylpiperidin-4-yl)-1,2,3,4-tetrahydroisoquinoline and 2-(N-alkylpiperidin-4-yl)decahydroisoquinoline derivatives and evaluate their antimycotic efficacy.
- **Key Materials:**
 - **Starting Materials:** tert-Butyl 4-oxopiperidine-1-carboxylate, 1,2,3,4-tetrahydroisoquinoline, trans-decahydroisoquinoline.
 - **Reagents:** Sodium triacetoxyborohydride (STAB), Hydrogen chloride (HCl) in diethyl ether, Aliphatic carboxylic acid chlorides (C4, C8, C12), Lithium aluminium hydride (LiAlH₄), Aliphatic aldehydes (e.g., n-octanal, n-dodecanal).
 - **Solvents:** Dichloromethane (DCM), Diethyl ether, Ethanol.
- **Experimental Workflow:**

The synthesis of the target compounds involves a multi-step pathway, with reductive amination as a key reaction.



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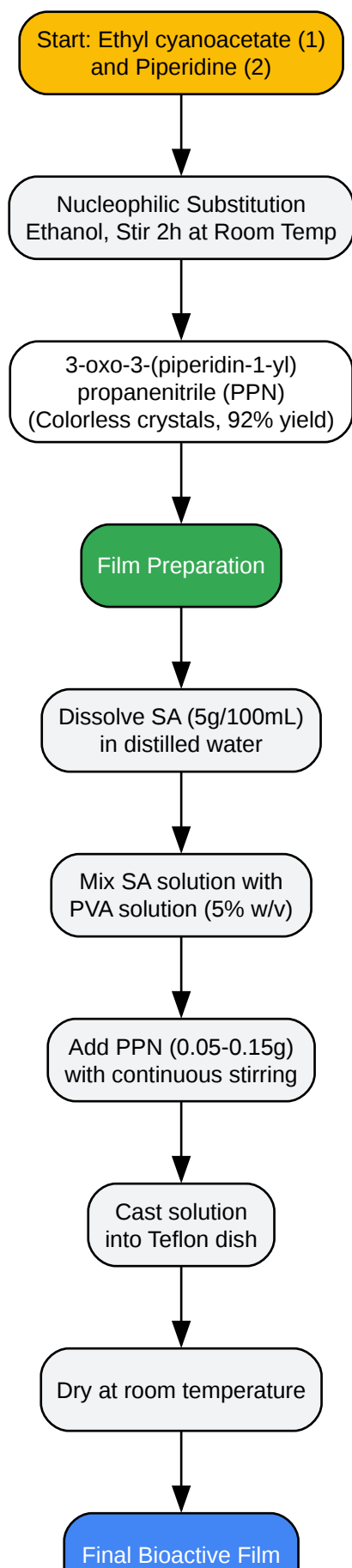
Synthesis Pathways for N-Alkylpiperidine Antifungals

- **Biological Evaluation:**
 - **Assay:** Broth microdilution assay according to CLSI guidelines.
 - **Procedure:** Determine the Minimum Inhibitory Concentration (MIC) required for 100% growth inhibition (MIC₁₀₀). Begin with pre-screening against *Yarrowia lipolytica*. Test active compounds against clinically relevant strains like *C. albicans*, *C. krusei*, and *C. glabrata*.
 - **Key Findings:** Activity is highly dependent on the length of the N-alkyl side chain. **Compounds with a C12 (dodecyl) chain (e.g., 6i, 6f)** showed the highest potency, with MIC values as low as **1.6 µg/mL** against some *Candida* species. The free amine function is essential for activity [5].

Protocol 2: Preparation of Piperidine-Based Bioactive Films for Drug Delivery

This protocol outlines the synthesis of a piperidine propanenitrile derivative and its formulation into sodium alginate/poly(vinyl alcohol) bioactive films for potential controlled drug delivery applications [1].

- **Primary Objective:** To synthesize 3-oxo-3-(piperidin-1-yl)propanenitrile (PPN) and incorporate it into a polymeric film to create a system with antimicrobial properties.
- **Key Materials:**
 - **Chemicals:** Piperidine, Ethyl cyanoacetate, Ethanol (absolute).
 - **Polymers:** Sodium Alginate (SA), Poly(vinyl alcohol) (PVA).
 - **Equipment:** Magnetic stirrer, Teflon casting dishes, FT-IR Spectrophotometer, NMR Spectrometer, SEM.
- **Experimental Workflow:**





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Workflow for Piperidine-Based Bioactive Film Preparation

- **Characterization & Bioactivity:**
 - **Structural Confirmation:** Confirm PPN structure using ^1H NMR and single-crystal X-ray diffraction. Analyze films using FTIR to confirm chemical bonding between PPN's cyano group and the polymers' hydroxyl groups.
 - **Morphology & Properties:** Study film surface using **Scanning Electron Microscopy (SEM)**, which typically reveals smooth, homogenous surfaces. Evaluate mechanical properties like tensile strength.
 - **Antimicrobial Activity:** Assess using standard methods against bacterial (e.g., *P. aeruginosa*, *S. aureus*, *E. coli*) and fungal (e.g., *C. albicans*) species. These PPN-containing films have shown promising broad-spectrum antimicrobial potency [1].

Key Research and Development Insights

- **Innovative Synthesis Techniques:** A groundbreaking two-step strategy combining **biocatalytic C–H oxidation** and **radical cross-coupling** has been developed to simplify the synthesis of complex piperidines [7] [9]. This method uses enzymes to add a "handle" (a hydroxy group) to a specific position on the piperidine ring, which is then used in a nickel-catalyzed reaction to form new carbon-carbon bonds. This modular approach can reduce synthetic steps from up to 17 down to as few as 2-5, drastically cutting development time and cost [9].
- **Strategic Imperative for 3D Architectures:** The pharmaceutical industry is increasingly moving away from flat, 2D molecules (like pyridines) towards saturated, 3D structures (like piperidines) to improve drug specificity and performance [7]. This shift makes versatile and efficient synthetic routes to piperidine building blocks, such as **2-Piperidinol** and its derivatives, critically important for modern drug discovery programs.

Reference List

- ◦ Synthesis and Biological Evaluation of Novel 2-(Piperidin-4-yl) Antimycotics (2025). *Arch Pharm.*
- - Global Piperidine Building Blocks Market Growth 2025-2031 (2025). *Infinity Market Research.*
- - Synthesis and crystal structure of piperidinyl propanenitrile towards the preparation of piperidine based bioactive films for drug delivery applications (2025). *Scientific Reports.*
- - A simpler way to make complex piperidines (2025). *Chemical & Engineering News.*

- - New synthesis technique cuts drug development time and cost (2024). *Phys.org*.

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References

1. Synthesis and crystal structure of piperidinyl propanenitrile ... [nature.com]
2. What is 2-Piperidinol (Cas 45506-41-0)? Uses, How It ... [linkedin.com]
3. Global Piperidine Building Blocks Market Growth 2025-2031 [infinitymarketresearch.com]
4. 2-Piperidinol (Cas 45506-41-0) Market Trends 2025–2033 [linkedin.com]
5. Synthesis and Biological Evaluation of Novel 2-(Piperidin- ... [pmc.ncbi.nlm.nih.gov]
6. Synthesis and Biological Evaluation of Novel 2-(Piperidin-4 ... [pubmed.ncbi.nlm.nih.gov]
7. A simpler way to make complex piperidines - C&EN [cen.acs.org]
8. US 2-Piperidinol (Cas 45506-41-0) Market [linkedin.com]
9. New synthesis technique cuts drug development time and ... [phys.org]

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